Solvent selection for 2-Fluoro-4-methyl-5-phenylpyridine solubility

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Compound of Interest	
Compound Name:	*2-Fluoro-4-methyl-5-phenylpyridine*
CAS No.:	*1214362-19-2*
Cat. No.:	*B3222709*

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Application Note: Solvent Selection & Solubility Profiling for **2-Fluoro-4-methyl-5-phenylpyridine**

Executive Summary & Physicochemical Context

2-Fluoro-4-methyl-5-phenylpyridine is a specialized heterocyclic scaffold often employed as a ligand in organometallic catalysis (e.g., Iridium-based OLED dopants) or as a pharmacophore in medicinal chemistry.

Successful manipulation of this molecule requires understanding the interplay between its lipophilic domains (phenyl/methyl) and its electronic modulators (fluorine/pyridine nitrogen).[1] Unlike simple pyridine, the 2-fluoro substituent significantly alters the solubility and stability profile by reducing the basicity of the pyridine nitrogen (via inductive electron withdrawal) and activating the C2-position toward Nucleophilic Aromatic Substitution (

).

Predicted Physicochemical Profile:

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- Physical State: Low-melting solid or viscous oil (MP est. 40–80 °C).[1]
- LogP (Octanol/Water): ~3.2 – 3.8 (Highly Lipophilic).[1]
- pKa (Conjugate Acid): ~0.5 – 1.5 (Weakly basic due to F-atom electron withdrawal; will not protonate in weak acids).[1]
- Critical Stability Warning: The C2-Fluorine atom is labile to hydrolysis in strong aqueous base or acid at high temperatures (

  mechanism).[1]

Solvent Selection Strategy

The solubility profile is dominated by the 5-phenyl and 4-methyl groups, making the molecule highly soluble in non-polar to moderately polar organic solvents, but insoluble in water.

Table 1: Solvent Class Recommendations

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Solvent Class	Recommended Solvents	Solubility Rating	Application Context
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Standard dissolution, NMR, transfer.
Esters	Ethyl Acetate (EtOAc), Isopropyl Acetate	Good (>50 mg/mL)	Extraction, chromatography, crystallization.
Ethers	THF, 2-MeTHF, MTBE	Good (>50 mg/mL)	Reaction medium (Suzuki/Grignard), precipitation.
Alcohols	Methanol, Ethanol, IPA	Moderate (Heating req.)	Crystallization (Cooling induces precipitation).[1]
Aprotic Polar	DMSO, DMF, DMAc, NMP	High (>100 mg/mL)	High-temp reactions (, couplings).
Hydrocarbons	Hexanes, Heptane, Toluene	Low to Moderate	Anti-solvent for crystallization; Toluene for biphasic reactions.
Aqueous	Water, acidic buffers	Insoluble	Biphasic workup (removes inorganic salts).[1]

Detailed Protocols

Protocol A: Gravimetric Solubility Determination (The Gold Standard)

Use this protocol to generate precise solubility data for regulatory filing or process scale-up.

Materials:

- Analytical Balance (0.01 mg precision).[1]

- Scintillation vials (20 mL) with PTFE-lined caps.[1]
- Syringe filters (0.45 µm PTFE).[1]
- Thermomixer or shaking water bath.[1]

Step-by-Step Methodology:

- Saturation: Add excess solid **2-Fluoro-4-methyl-5-phenylpyridine** (approx. 50 mg) to a vial.
- Solvent Addition: Add exactly 1.0 mL of the target solvent.[1]
- Equilibration: Agitate at 25°C for 24 hours. (Visual check: Solid must remain visible. If all dissolves, add more solid).[1]
- Filtration: Draw the supernatant into a syringe and filter into a pre-weighed vial (

).
- Evaporation: Evaporate the solvent under a stream of nitrogen or in a vacuum oven at 40°C until constant weight is achieved.
- Measurement: Weigh the vial with the dried residue (

).
- Calculation:

Protocol B: Visual Solubility Screening (High Throughput)

Use this for rapid solvent selection during early R&D.

- Place 10 mg of compound into 5 separate HPLC vials.
- Add solvent in increments: 100 µL (100 mg/mL equivalent), then 400 µL (20 mg/mL), then 500 µL (10 mg/mL).
- Vortex for 30 seconds after each addition.

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- Observation:
  - Clear Solution: Soluble.[1][2][3][4]
  - Cloudy/Particulates:[1] Insoluble/Saturated.[1]
  - Oiling Out: Phase separation (common in MeOH/Water mixtures).[1]

Green Chemistry & Process Optimization

Modern drug development mandates the replacement of hazardous solvents (DCM, DMF) with sustainable alternatives.

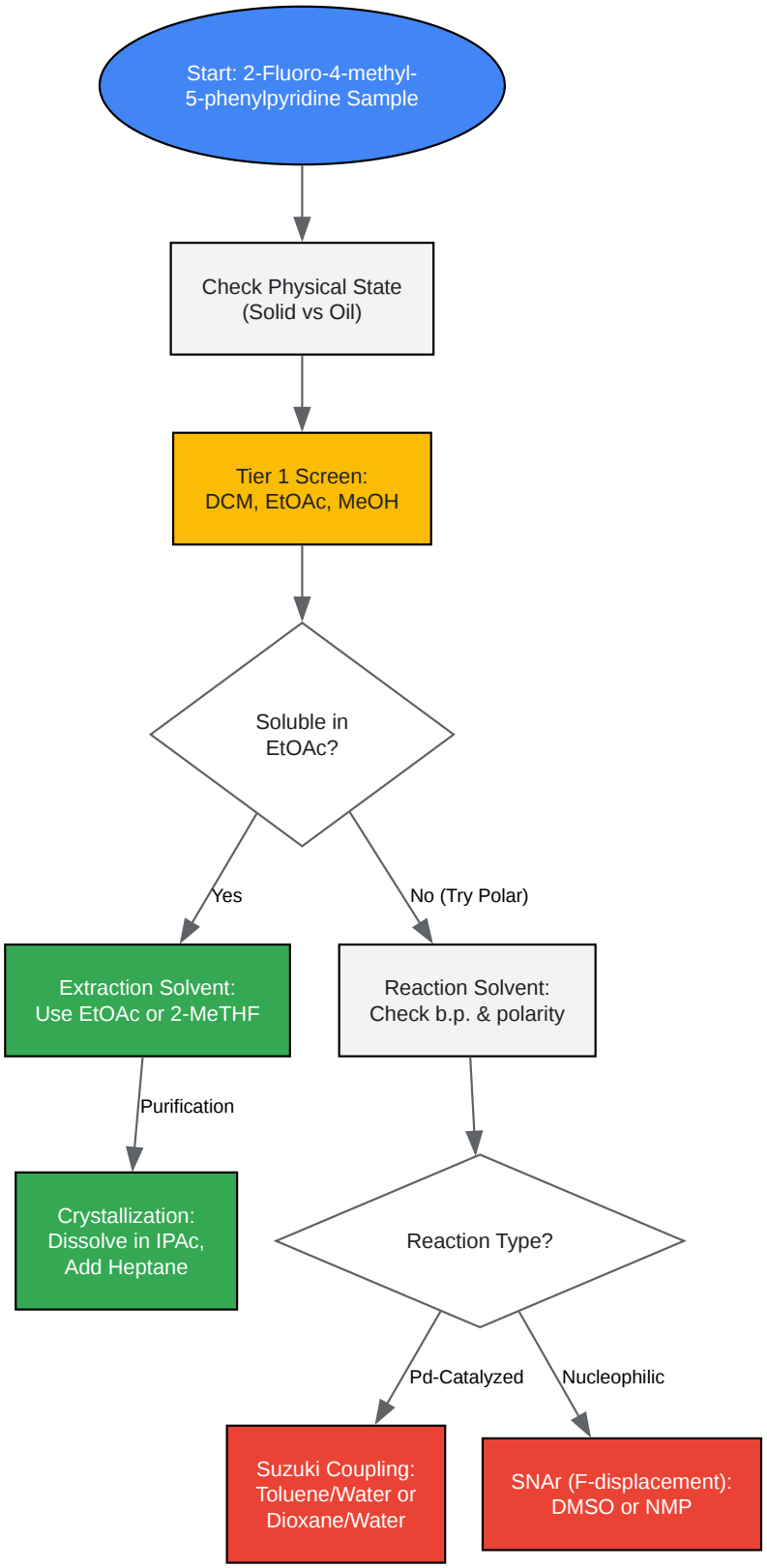
Green Substitutions for **2-Fluoro-4-methyl-5-phenylpyridine**:

- Replacement for DCM: Use 2-Methyltetrahydrofuran (2-MeTHF).[1]
  - Why? 2-MeTHF is derived from corncobs, has higher stability than THF, and forms a biphasic mixture with water (unlike THF), allowing for direct extraction without solvent swapping.
- Replacement for DMF/NMP: Use Dimethyl Isosorbide (DMI) or Cyrene™.[1]
  - Why? Avoids the reprotoxic risks of NMP.[1]
- Crystallization System:
  - Dissolve in Isopropyl Acetate (IPAc) at 60°C.
  - Slowly add Heptane as an anti-solvent while cooling to 5°C.[1]

Workflow Visualization

Figure 1: Solubility Screening & Decision Logic

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Caption: Decision tree for selecting solvents based on process stage (Extraction, Reaction, or Purification).

Troubleshooting Common Issues

- "Oiling Out" during Crystallization:
  - Cause: The melting point is likely low, and the compound is precipitating as a liquid before it crystallizes.
  - Solution: Use a "seeded cooling" protocol.[1] Dissolve at a lower temperature (e.g., 40°C instead of reflux) and add a seed crystal at the cloud point. Switch solvent system to Ethanol/Water (slow addition of water).[1]
- Hydrolysis of Fluorine:
  - Risk:[1] Heating in basic aqueous media (e.g.,

    in water/DMF at >100°C) can convert the 2-Fluoro group to a 2-Hydroxy (pyridone) impurity.
  - Prevention:[1] Use anhydrous bases (

) in non-aqueous solvents (Dioxane) or keep reaction temperatures below 80°C if water is present.[1]

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